

Quantitative Data Summary for PF-04880594

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Compound Focus: PF-04880594

Cat. No.: S548765

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The table below summarizes the key quantitative findings for **PF-04880594** (RAFi) from the identified study [1] [2].

| **Parameter** | **Details/Value** | **Experimental Context** | | :--- | :--- | :--- | | **Primary Application** | Overcoming resistance to c-Met inhibition [1] [2]. | Used in GTL16 gastric cancer cell lines that developed resistance to the c-Met inhibitor PF-04217903 (METi). | | **Key Finding** | RAFi + METi combination synergistically inhibited cell viability and restored sensitivity [1] [2]. | This combination was effective in resistant clones harboring an SND1-BRAF fusion protein. | | **Evidence of Pathway Inhibition** | Combination treatment suppressed ERK phosphorylation [1] [2]. | Confirmed via Western blot analysis, indicating successful blockade of the MAPK pathway downstream of BRAF. | | **Reported IC₅₀ Range** ~0.1 - 0.2 μ M [1] | Determined in cell viability assays using resistant GTL16 clones. |

Detailed Experimental Protocol

This protocol is adapted from the study by Lee et al. (2012) [1] [2].

Cell Line and Culture Conditions

- **Cell Line:** Use GTL16 gastric carcinoma cell line and its derived clones resistant to c-Met inhibitor (METi) [1] [2].
- **Culture Conditions:** Maintain cells in standard culture medium. For the viability assay, seed cells in **96-well plates** at a density of **4,000 cells per well** and allow them to adhere overnight [1] [2].

Compound Preparation and Treatment

- **PF-04880594 (RAFi) Stock Solution:** Prepare a high-concentration stock solution in DMSO. Serial dilutions for the assay are listed in the table below [1] [2].
- **Treatment Scheme:** Treat cells with either a single agent or a combination of METi and RAFi for **72 hours** (3 days). Refresh compounds every 3-5 days for longer exposures [1] [2].

Compound	Serial Concentrations Used	Notes
PF-04880594 (RAFi) alone	Nine concentrations, from 10 μM to 153 pM (4-fold dilution)	To generate a full dose-response curve [1].
PF-04880594 in Combination	Five concentrations, from 10 μM to 39 nM (4-fold dilution)	Used with a fixed concentration or dilution series of METi [1].

Cell Viability Measurement

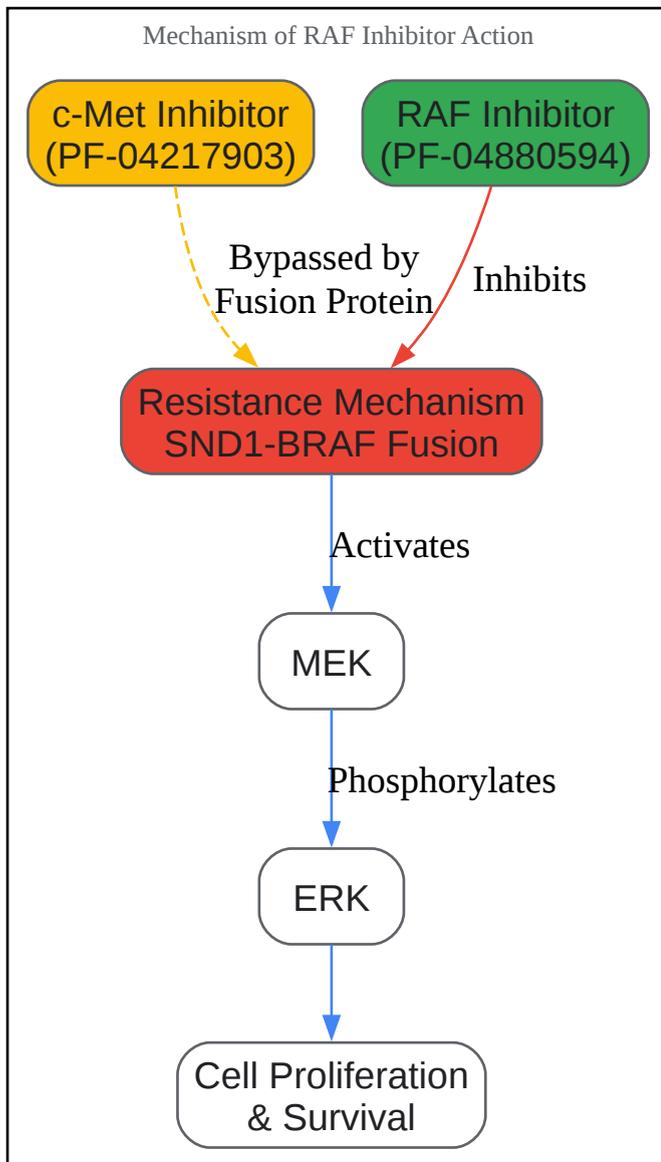
- **Assay Kit:** Use the **Cell Titer-Glo Luminescent Cell Viability Assay** [1] [3].
- **Procedure:**
 - After the 72-hour treatment, add **30 μ L** of Cell Titer-Glo reagent directly to each well.
 - Mix the contents thoroughly on an orbital shaker to induce cell lysis.
 - Allow the plate to incubate at room temperature to stabilize the luminescent signal.
 - Measure the luminescence using a plate reader (e.g., Envision multi-reader) [1].
- **Principle:** This assay quantifies **ATP levels**, which are directly proportional to the number of metabolically active (viable) cells present [3].

Data Analysis

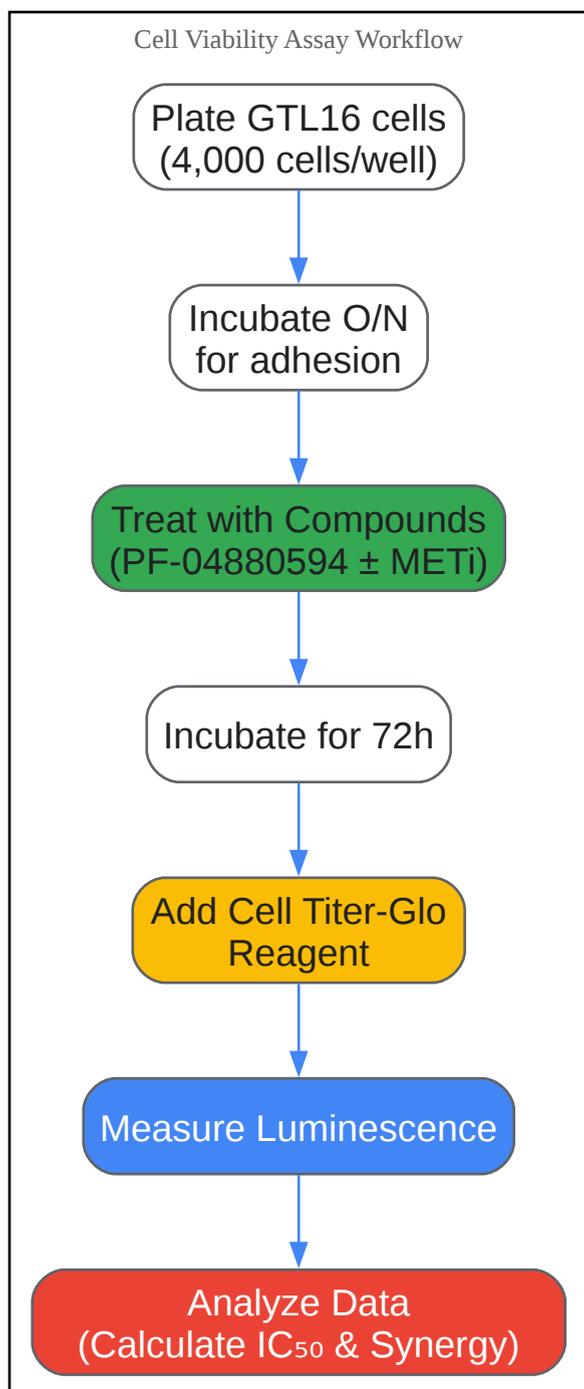
- **Calculation of Viability:** Normalize luminescence readings from treated wells to those of vehicle control (DMSO) wells to calculate the percentage of cell viability.
- **IC₅₀ Determination:** Fit the dose-response data using appropriate software (e.g., the 'drc' package in R) to generate a curve and calculate the half-maximal inhibitory concentration (IC₅₀) [1].
- **Synergy Assessment:** The study used the **BLISS independence model** to evaluate whether the combination effect of METi and RAFi was additive or synergistic [1].

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the molecular mechanism of action and the experimental workflow for the cell viability assay.



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Key Considerations for Researchers

- **Synergistic Combinations:** **PF-04880594** is highly effective when used in combination with other targeted agents, such as a c-Met inhibitor, to overcome acquired resistance in cancer cells [1] [2].
- **Validation of Target Engagement:** Always include downstream analysis, such as monitoring **phospho-ERK levels via Western blot**, to confirm that **PF-04880594** is effectively blocking the intended MAPK pathway in your specific cell model [1].
- **Assay Selection:** The Cell Titer-Glo assay is ideal for this application due to its high sensitivity, broad dynamic range, and excellent reproducibility for quantifying viable cells based on ATP content [3].

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References

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2. A Novel SND1-BRAF Fusion Confers Resistance to c-Met ... [journals.plos.org]
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